

Spectroscopic and Synthetic Profile of Spirambrene: A Technical Guide

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Compound of Interest

Compound Name: *Spirambrene*

Cat. No.: *B16213631*

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Disclaimer: Detailed experimental spectroscopic data for **Spirambrene** is proprietary to its manufacturer, Givaudan, and is not publicly available. This guide provides a comprehensive overview based on the known chemical structure of **Spirambrene**, including predicted spectroscopic data and generalized experimental protocols typical for the analysis of fragrance compounds of this nature.

Introduction to Spirambrene

Spirambrene is a synthetic fragrance ingredient known for its powerful and diffusive woody, ambery, and spicy scent profile. Its chemical name is 2',2',3,7,7-Pentamethylspiro[bicyclo[4.1.0]heptane-2,5'-[1][2]dioxane], and it exists as a mixture of diastereomers. This complex spirocyclic structure, containing both a bicyclo[4.1.0]heptane (a carane derivative) and a 1,3-dioxane ring system, is responsible for its unique and tenacious odor. Due to its stability and high impact, it is a valuable component in a wide range of fragrance applications, from fine perfumery to household products.

Predicted Spectroscopic Data

The following tables summarize the expected spectroscopic data for **Spirambrene** based on its constituent chemical moieties.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ^1H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
~ 0.7 - 1.2	Multiple singlets	15H	Methyl groups (five - CH_3)
~ 0.5 - 1.9	Multiplets	9H	Bicyclo[4.1.0]heptane ring protons
~ 3.4 - 4.0	Multiplets	2H	Methylene protons of the dioxane ring (-O- CH_2 -C)

Predicted ^{13}C NMR Data

Chemical Shift (δ) ppm	Carbon Type	Assignment
~ 15 - 30	CH_3	Methyl carbons
~ 18 - 40	CH_2 , CH	Bicyclo[4.1.0]heptane ring carbons
~ 70 - 80	CH_2	Dioxane ring methylene carbon (-O- CH_2 -C)
~ 95 - 105	C	Spiro carbon and quaternary carbon of the dioxane ring

Infrared (IR) Spectroscopy

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
2960 - 2850	Strong	C-H stretch	Aliphatic (methyl and methylene groups)
1470 - 1450	Medium	C-H bend	CH ₂ scissoring
1380 - 1365	Medium	C-H bend	CH ₃ symmetric and asymmetric bending
1150 - 1050	Strong	C-O stretch	Acetal (O-C-O) of the dioxane ring

Mass Spectrometry (MS)

In electron ionization mass spectrometry (EI-MS), **Spirambrene** (molecular weight: 238.37 g/mol) is expected to exhibit a molecular ion peak (M⁺) at m/z 238. The fragmentation pattern would likely be complex due to the bicyclic and spirocyclic nature of the molecule. Key fragmentation pathways would likely involve:

- Loss of a methyl group (-CH₃): A prominent peak at m/z 223.
- Cleavage of the dioxane ring: This could lead to various fragments, with characteristic losses of acetone (58 amu) or other small molecules.
- Rearrangements and cleavages of the bicyclo[4.1.0]heptane ring: This would produce a series of fragment ions characteristic of terpene-like structures.

Experimental Protocols

The following are detailed, generalized protocols for the spectroscopic analysis of a volatile, non-polar organic compound such as **Spirambrene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ¹H and ¹³C NMR spectra for structural elucidation.

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of the **Spirambrene** sample into a clean, dry vial.
 - Add approximately 0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3) to the vial.
 - Gently swirl the vial to ensure the sample is fully dissolved.
 - Using a Pasteur pipette with a small cotton or glass wool plug, filter the solution into a clean 5 mm NMR tube to remove any particulate matter.
 - Cap the NMR tube securely.
- Instrument Setup:
 - Insert the NMR tube into the spectrometer's spinner turbine and adjust the depth according to the manufacturer's guidelines.
 - Place the sample into the NMR magnet.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical lock signal.
- Data Acquisition:
 - Acquire a ^1H NMR spectrum using a standard pulse sequence. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and 16-64 scans.
 - Acquire a proton-decoupled ^{13}C NMR spectrum. This will require a larger number of scans (e.g., 1024 or more) due to the low natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).

- Phase correct the resulting spectra.
- Calibrate the chemical shift scale using the residual solvent peak (e.g., 7.26 ppm for CDCl_3 in ^1H NMR; 77.16 ppm for CDCl_3 in ^{13}C NMR).
- Integrate the peaks in the ^1H NMR spectrum.
- Generate peak lists for both ^1H and ^{13}C spectra.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in **Spirambrene**.

Procedure (using Attenuated Total Reflectance - ATR):

- Instrument Preparation:
 - Ensure the ATR crystal (typically diamond) is clean. If necessary, wipe it with a soft cloth dampened with a volatile solvent like isopropanol and allow it to dry completely.
- Background Spectrum:
 - Acquire a background spectrum with the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum to remove atmospheric contributions (CO_2 and H_2O).
- Sample Analysis:
 - Place a small drop of liquid **Spirambrene** onto the center of the ATR crystal.
 - If using a pressure clamp, lower it to ensure good contact between the sample and the crystal.
 - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of $4000\text{-}400\text{ cm}^{-1}$.
- Data Processing:
 - The software will automatically perform the background subtraction.

- Identify and label the wavenumbers of the significant absorption bands.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the purity of the **Spirambrene** sample, identify its components (including diastereomers), and obtain its mass spectrum.

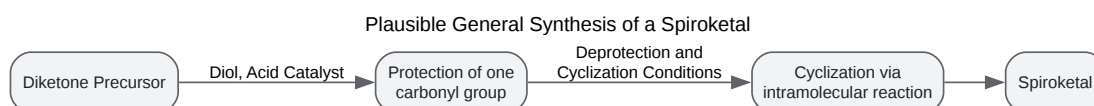
Procedure:

- Sample Preparation:
 - Prepare a dilute solution of **Spirambrene** (e.g., 1 mg/mL) in a volatile solvent such as dichloromethane or hexane.
- Instrument Setup:
 - Gas Chromatograph (GC):
 - Install a suitable capillary column (e.g., a non-polar DB-5ms or similar).
 - Set the oven temperature program. A typical program might start at 50°C, hold for 2 minutes, then ramp up to 250°C at 10°C/min, and hold for 5 minutes.
 - Set the injector temperature to 250°C and use a split injection mode (e.g., 50:1 split ratio).
 - Use helium as the carrier gas with a constant flow rate (e.g., 1 mL/min).
 - Mass Spectrometer (MS):
 - Set the ion source temperature to 230°C and the quadrupole temperature to 150°C.
 - Operate in Electron Ionization (EI) mode at 70 eV.
 - Set the mass scan range from m/z 40 to 400.
- Data Acquisition:
 - Inject 1 µL of the prepared sample into the GC.

- Start the data acquisition.
- Data Processing:
 - Analyze the total ion chromatogram (TIC) to determine the retention times and relative peak areas of the components.
 - Examine the mass spectrum for each chromatographic peak.
 - Compare the obtained mass spectra with a library (e.g., NIST) for tentative identification of any impurities.
 - Identify the molecular ion and major fragment ions for the **Spirambrene** peaks.

Visualizations

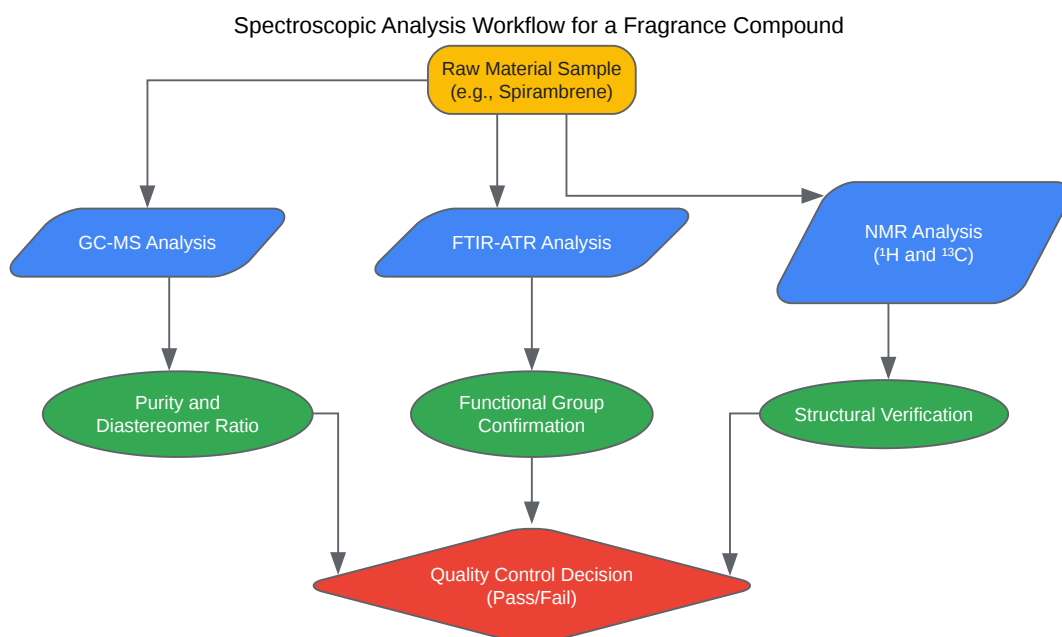
Plausible Synthetic Pathway for a Spiroketal



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Caption: A generalized workflow for the synthesis of a spiroketal.

Spectroscopic Analysis Workflow for Quality Control



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